

# Adopy tutorial for beginners

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## A General Approach to Experimental Design

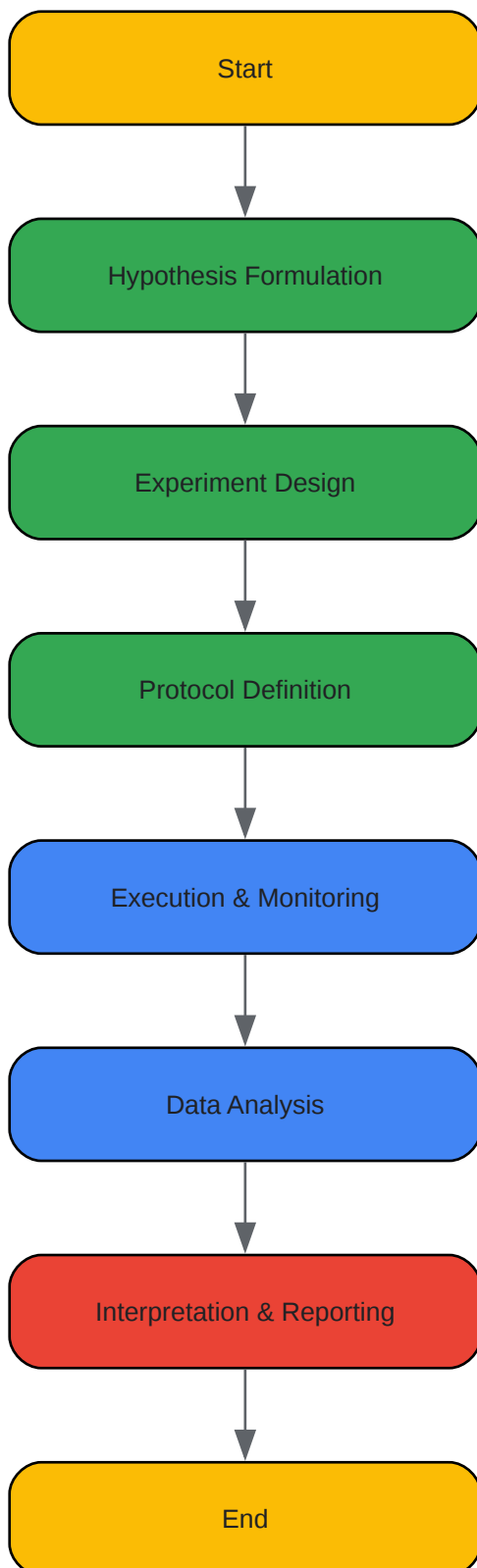
While I couldn't find a guide for Adopy specifically, the general principles of running an experiment for drug development are well-established. The table below outlines a high-level workflow that such a library would likely support [1] [2].

| Stage                     | Description                                                                   | Key Considerations [2]                                                                                   |
|---------------------------|-------------------------------------------------------------------------------|----------------------------------------------------------------------------------------------------------|
| 1. Hypothesis Formulation | Define the research question and primary metric to test.                      | Predefine primary, secondary, and guardrail metrics to prevent bias [1].                                 |
| 2. Experiment Design      | Choose design (e.g., A/B test, multi-armed bandit) and calculate sample size. | Select a design that balances learning speed with statistical robustness [1].                            |
| 3. Protocol Definition    | Document detailed procedures for execution and analysis.                      | Include reagents, equipment models, software versions, and precise step-by-step instructions [2].        |
| 4. Execution & Monitoring | Run experiment, collect data, and monitor for errors.                         | Use a standardized framework for consistency across tests [1].                                           |
| 5. Data Analysis          | Analyze results using pre-specified statistical methods.                      | Apply a pre-defined decision matrix to determine the outcome (e.g., roll out, extend, or shut down) [1]. |

| Stage                         | Description                                                     | Key Considerations [2] |
|-------------------------------|-----------------------------------------------------------------|------------------------|
| 6. Interpretation & Reporting | Interpret results in context of hypothesis and report findings. |                        |

## Example Experimental Workflow Diagram

Based on the general stages of experimentation, here is a workflow diagram in DOT language that visualizes the process.



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This diagram shows a generalized, sequential workflow for an experimentation process, from forming a hypothesis to reporting the results.

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## References

1. Experimentation Protocols: Your Practical Path to Better ... [geteppe.com]
2. A guideline for reporting experimental protocols in life sciences [pmc.ncbi.nlm.nih.gov]

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